

Xanthoangelol: A Technical Overview of its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name: Xanthoangelol

Cat. No.: B1683599

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Introduction

Xanthoangelol is a prenylated chalcone, a class of natural compounds known for their diverse biological activities.[1][2] Isolated primarily from the plant *Angelica keiskei*, also known as Ashitaba, **Xanthoangelol** has garnered significant interest in the scientific community for its potential therapeutic applications.[1][2] This technical guide provides a comprehensive overview of the current scientific understanding of **Xanthoangelol**, focusing on its chemical characteristics, significant biological effects, and the molecular pathways it modulates. While a definitive crystal structure analysis is not publicly available, this document synthesizes the existing data to support further research and development.

Chemical Properties

Xanthoangelol is characterized by a chalcone backbone substituted with a geranyl group. This structural feature contributes to its lipophilicity and interaction with various biological targets.[2] Its chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C25H28O4	[3]
Molecular Weight	392.5 g/mol	[3]
IUPAC Name	(E)-1-[3-[(2E)-3,7-dimethylocta-2,6-dienyl]-2,4-dihydroxyphenyl]-3-(4-hydroxyphenyl)prop-2-en-1-one	[3]
CAS Number	62949-76-2	[1][3]
Appearance	Yellow crystals	[4]
Melting Point	114-114.4 °C	[4]

Biological Activities and Therapeutic Potential

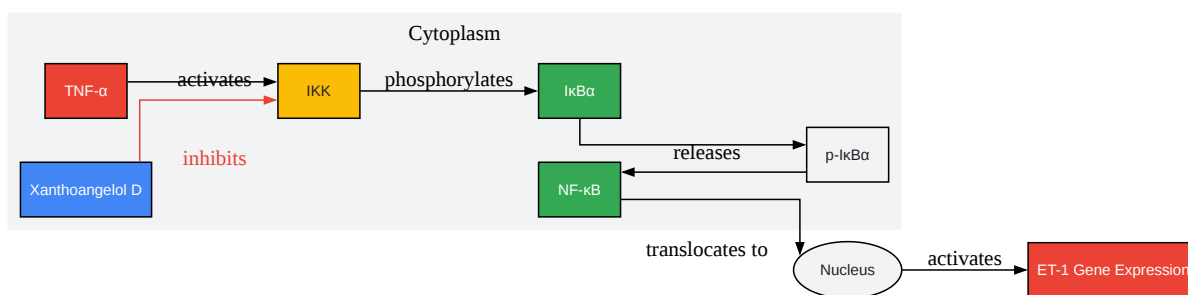
Xanthoangelol exhibits a broad spectrum of pharmacological activities, making it a promising candidate for drug development in various therapeutic areas. The table below summarizes its key biological effects and the corresponding IC50 values where available.

Biological Activity	Description	IC50 Values	References
Anti-inflammatory	Suppresses obesity-induced inflammatory responses and inhibits proinflammatory factors like NO, TNF- α , and MCP-1.[5]	-	[5]
Neuroprotection	Acts as a nonselective monoamine oxidase (MAO) inhibitor (MAO-A and MAO-B) and a potent dopamine β -hydroxylase (DBH) inhibitor.	MAO-A: 43.4 μ M, MAO-B: 43.9 μ M, DBH: 0.52 μ M	[1][6]
Anticancer	Induces apoptosis in neuroblastoma and leukemia cells through the activation of caspase-3.[5][7]	-	[5][7]
Antidiabetic	Inhibits α -glucosidase and dipeptidyl peptidase-IV (DPP-IV), suggesting a role in managing postprandial hyperglycemia.[4]	α -glucosidase: 14.45 μ M, DPP-IV: 10.49 μ M	
Cardioprotective	Protects against oxidized low-density lipoprotein (Ox-LDL)-induced endothelial cell injury.[8]	-	[8]
Antibacterial	Shows activity against Gram-positive	-	[2]

bacteria by disrupting
the cell membrane.[2]

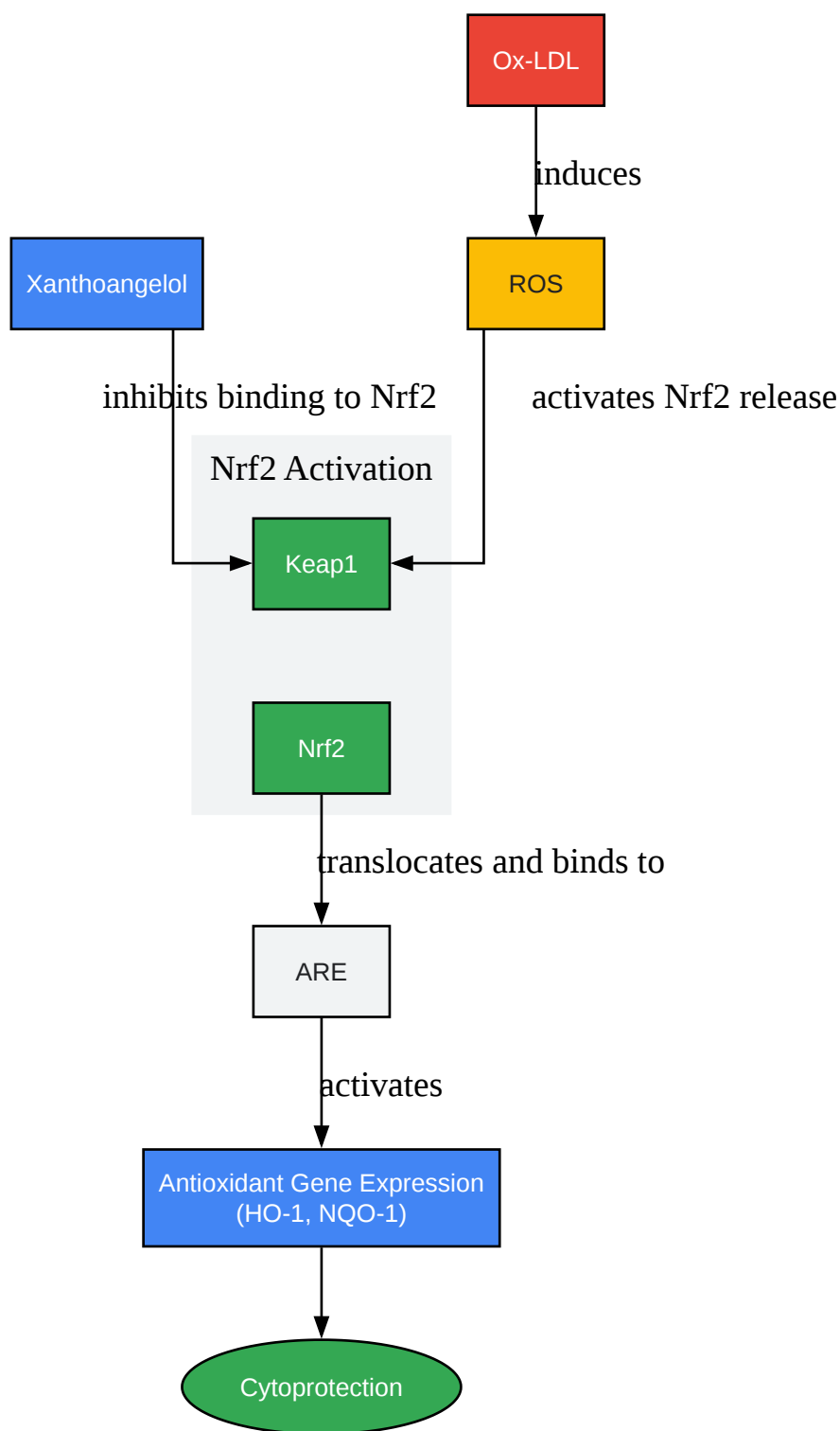
Signaling Pathway Analysis

Xanthoangelol exerts its biological effects by modulating several key signaling pathways. The following diagrams illustrate the known molecular interactions of **Xanthoangelol**.



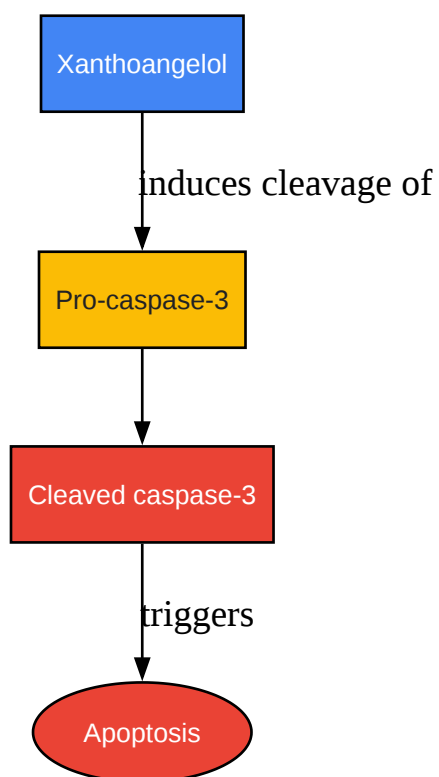
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Xanthoangelol D inhibits NF-κB signaling pathway.



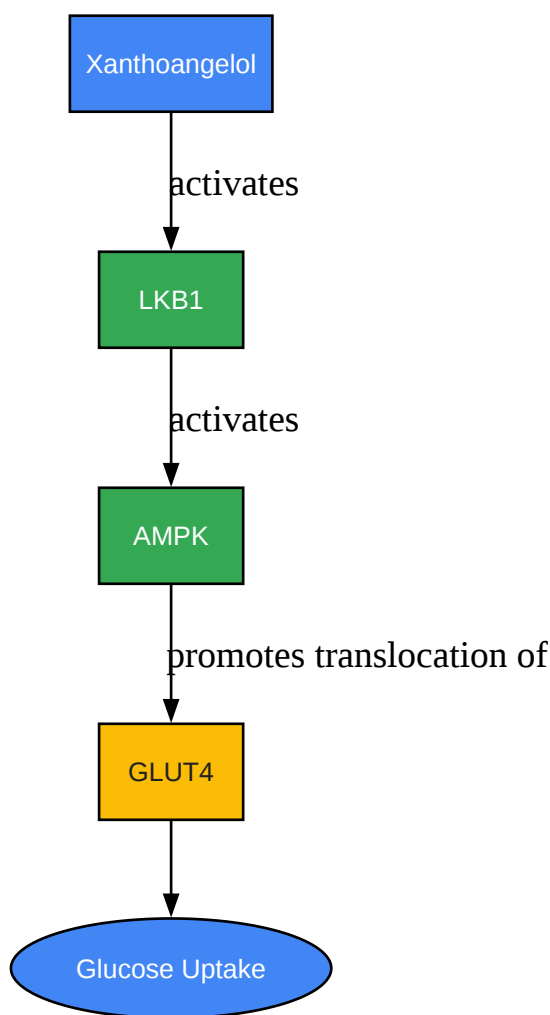
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Xanthoangelol activates the Nrf2/ARE signaling pathway.[8]



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Xanthoangelol induces apoptosis via caspase-3 activation.[7]



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Xanthoangelol promotes glucose uptake via the LKB1/AMPK pathway.

Experimental Methodologies

The characterization and evaluation of **Xanthoangelol**'s biological activities have been conducted using a variety of standard and advanced experimental techniques. While detailed, step-by-step protocols are proprietary to the conducting laboratories, this section outlines the key methodologies employed in the cited research.

Isolation and Purification

- **Maceration and Extraction:** The dried plant material, typically from *Angelica keiskei*, is macerated using a solvent such as ethanol. This is followed by liquid-liquid extraction with solvents of varying polarities to partition the chemical constituents.

- Column Chromatography: The resulting fractions are subjected to column chromatography, often using silica gel or RP-18, with a gradient elution system to separate the compounds.[6]

Structural and Purity Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the chemical structure of the isolated **Xanthoangelol**. [6]
- Mass Spectrometry (MS): Techniques such as Electrospray Ionization (ESI-MS) are employed to determine the molecular weight and confirm the identity of the compound. [4][6]
- High-Performance Liquid Chromatography (HPLC): HPLC is utilized to assess the purity of the isolated **Xanthoangelol**. [1]

In Vitro Biological Assays

- Cell Viability and Cytotoxicity Assays: The effect of **Xanthoangelol** on cell survival is often determined using methods like the Trypan Blue exclusion test or CCK-8 assay. [7][8]
- Apoptosis Detection: Flow cytometry with Annexin V and propidium iodide (PI) staining is a common method to quantify early and late apoptosis induced by **Xanthoangelol**. [7]
- Western Blot Analysis: This technique is used to measure the protein levels of key signaling molecules, such as caspases, Bax, Bcl-2, Nrf2, and NF- κ B, to understand the mechanism of action of **Xanthoangelol**. [7][8]
- Enzyme Inhibition Assays: The inhibitory activity of **Xanthoangelol** against enzymes like MAO, DBH, α -glucosidase, and DPP-IV is measured using specific substrates and detecting the product formation, often spectrophotometrically. [6]
- Gene Expression Analysis: Quantitative real-time polymerase chain reaction (qRT-PCR) is used to determine the mRNA expression levels of target genes, such as those involved in antioxidant responses (e.g., HO-1, NQO-1). [8]
- Antimicrobial Susceptibility Testing: The antibacterial activity is assessed by determining the minimum inhibitory concentration (MIC) using methods like broth microdilution assays. [2]

Conclusion

Xanthoangelol is a multifaceted natural compound with significant therapeutic potential across a range of diseases. Its well-characterized anti-inflammatory, neuroprotective, anticancer, and antidiabetic properties are attributed to its ability to modulate key signaling pathways, including NF- κ B, Nrf2/ARE, and AMPK. While the absence of a published crystal structure limits a detailed understanding of its structure-activity relationship at the atomic level, the existing body of research provides a strong foundation for its further development as a therapeutic agent. Future studies focusing on its crystallographic analysis would be invaluable for rational drug design and optimization of its potent biological activities.

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